

2,3,4-trichlorothiophene CAS number 17249-78-4

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Compound of Interest

Compound Name: 2,3,4-Trichlorothiophene

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An In-depth Technical Guide to **2,3,4-Trichlorothiophene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,3,4-trichlorothiophene** (CAS Number: 17249-78-4), a halogenated heterocyclic compound. It is intended to be a key resource for researchers, chemists, and professionals in drug development and materials science. This document details the physicochemical properties, spectroscopic data, synthesis, reactivity, and safety information for **2,3,4-trichlorothiophene**. The information is presented in a clear and accessible format, with quantitative data summarized in tables and key processes visualized using diagrams.

Chemical and Physical Properties

2,3,4-Trichlorothiophene is a chlorinated derivative of thiophene.^[1] Its physical and chemical properties are crucial for its handling, storage, and application in chemical synthesis.^{[2][3]}

Property	Value	Source
CAS Number	17249-78-4	[1] [2] [3] [4]
Molecular Formula	C4HCl3S	[1] [2] [4]
Molecular Weight	187.47 g/mol	[1] [2]
Melting Point	-0.5 °C	[2]
Boiling Point	203-208 °C	[2]
Density	1.613 g/cm ³	[2]
IUPAC Name	2,3,4-trichlorothiophene	[1]
SMILES	<chem>C1=C(C(=C(S1)Cl)Cl)Cl</chem>	[1]
InChI	InChI=1S/C4HCl3S/c5-2-1-8-4(7)3(2)6/h1H	[1]
InChIKey	OVXHWSNIIKNEQD-UHFFFAOYSA-N	[1]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **2,3,4-trichlorothiophene**. While a specific, comprehensive dataset for this particular isomer is not readily available in the provided search results, the following table outlines the expected spectroscopic characteristics based on its structure and data for related chlorothiophenes.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

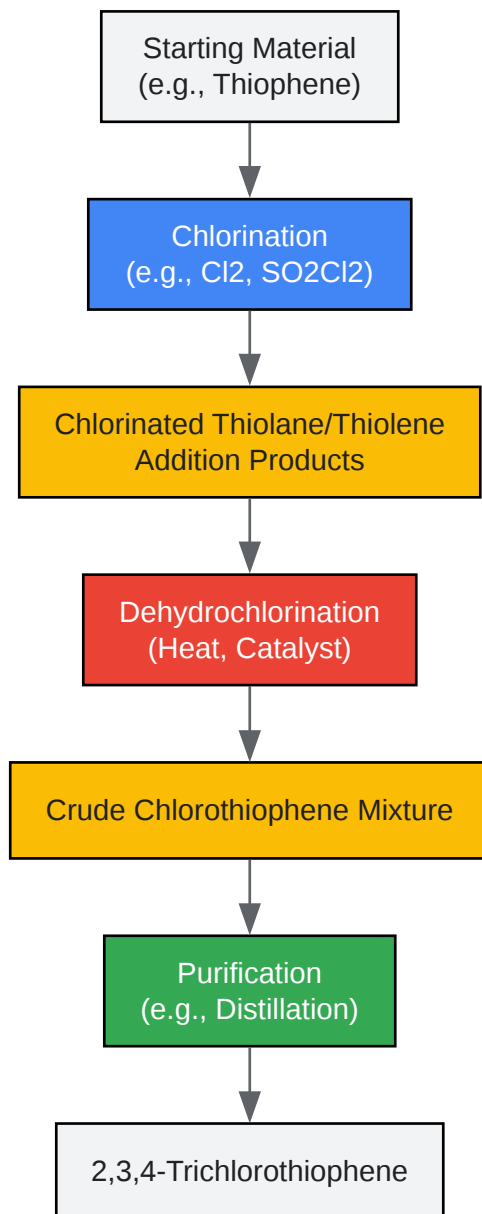
Spectroscopic Technique	Expected Characteristics
^1H NMR	A single signal (singlet) in the aromatic region (δ 7.0-8.0 ppm) corresponding to the single proton at the 5-position.
^{13}C NMR	Four distinct signals in the aromatic region corresponding to the four carbon atoms of the thiophene ring. The carbon atoms bonded to chlorine will be downfield shifted.
Infrared (IR) Spectroscopy	Characteristic C-H stretching vibrations for the aromatic proton, C=C stretching for the thiophene ring, and strong C-Cl stretching absorptions in the fingerprint region.[7][9]
Mass Spectrometry (MS)	A molecular ion peak (M^+) at m/z 186 (for ^{35}Cl) with a characteristic isotopic pattern due to the presence of three chlorine atoms ($M+2$, $M+4$, $M+6$ peaks).[6]

Synthesis and Experimental Protocols

The synthesis of polychlorinated thiophenes can be achieved through various methods, often involving the direct chlorination of thiophene or substituted thiophenes.[10] Dehydrochlorination of chlorinated thiophene addition products is another common route.[10]

A general experimental workflow for the synthesis of a chlorinated thiophene is outlined below.

General Synthesis Workflow for Chlorinated Thiophenes

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Caption: General synthesis workflow for chlorinated thiophenes.

Experimental Protocol Example: Synthesis of a Dichlorothiophene

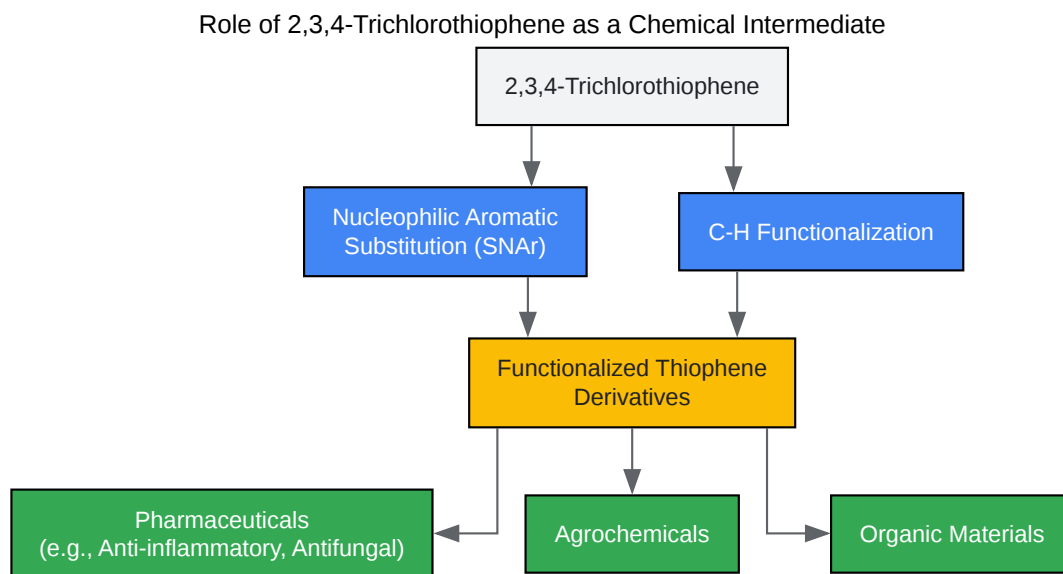
While a specific protocol for **2,3,4-trichlorothiophene** is not detailed in the provided results, a patented method for producing dichlorothiophene involves heating tetrachlorothiolane in the presence of activated carbon.[\[10\]](#) This provides a template for a potential synthesis route.

- **Reaction Setup:** A reaction vessel is charged with tetrachlorothiolane and activated carbon.
- **Heating:** The mixture is heated to a temperature between 143°C and 260°C.[\[10\]](#)
- **Dehydrochlorination:** During heating, HCl is eliminated from the tetrachlorothiolane, forming dichlorothiophene.[\[10\]](#)
- **Purification:** The resulting dichlorothiophene is then purified, typically by distillation, to separate it from other chlorinated species and byproducts.

Reactivity and Potential Applications

2,3,4-Trichlorothiophene, as a polyhalogenated heterocycle, is expected to be a versatile intermediate in organic synthesis. The chlorine atoms can be substituted through nucleophilic aromatic substitution (S_NAr) reactions, and the remaining C-H bond can be functionalized, for example, through lithiation followed by reaction with an electrophile.

Thiophene derivatives are recognized as important structural motifs in medicinal chemistry and are found in a variety of therapeutic agents.[\[11\]](#)[\[12\]](#)[\[13\]](#) They are used in the synthesis of compounds with anti-inflammatory, antifungal, and anticancer properties.[\[11\]](#)[\[12\]](#)



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Caption: Role of **2,3,4-Trichlorothiophene** as an intermediate.

Safety and Handling

The safe handling of **2,3,4-trichlorothiophene** is paramount. Based on safety data for related chlorothiophenes, this compound should be considered hazardous. The following table summarizes key safety information. Note that this is based on data for similar compounds and a specific Safety Data Sheet (SDS) for **2,3,4-trichlorothiophene** should always be consulted.

Safety Aspect	Recommendation	Source
Hazard Statements	<p>Harmful if swallowed, in contact with skin, or if inhaled. [14][15] Causes skin and serious eye irritation.[14][16] May cause respiratory irritation.[16] Harmful to aquatic life with long-lasting effects.[14] Highly flammable liquid and vapor.[14][15]</p>	[14][15][16]
Precautionary Statements	<p>Keep away from heat, sparks, open flames, and hot surfaces. [14][16] Use only outdoors or in a well-ventilated area.[14] Wear protective gloves, eye protection, and face protection. [14][16] In case of contact with skin or eyes, rinse immediately with plenty of water.[14][16]</p>	[14][16]
Personal Protective Equipment (PPE)	<p>Safety glasses with side-shields, protective gloves (e.g., nitrile rubber), and a lab coat are required. Work should be conducted in a fume hood.</p>	[14][16]
Fire Fighting Measures	<p>Use dry chemical, CO₂, or foam. Water spray may be used to cool containers.[14] Vapors may form explosive mixtures with air.[14]</p>	[14]
First Aid	<p>If inhaled: Move to fresh air. In case of skin contact: Take off immediately all contaminated clothing and wash skin with soap and water. In case of eye contact: Rinse thoroughly with</p>	[14][16][17]

	plenty of water for at least 15 minutes. If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention in all cases of exposure.	
Storage	Store in a well-ventilated place. ^{[15][17]} Keep container tightly closed. ^{[14][15][16][17]} Keep away from heat and sources of ignition. ^{[15][16][17]}	^{[14][15][16][17]}
Disposal	Dispose of contents/container to an approved waste disposal plant. ^[17]	^[17]

Conclusion

2,3,4-Trichlorothiophene is a valuable chemical intermediate with significant potential in the synthesis of complex organic molecules, particularly for pharmaceutical and agrochemical applications. Its reactivity, driven by the presence of multiple chlorine substituents and a reactive C-H bond, allows for diverse functionalization pathways. A thorough understanding of its physicochemical properties, spectroscopic signatures, and safety precautions is essential for its effective and safe utilization in a research and development setting. This guide serves as a foundational resource to support such endeavors.

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